

## 3-Ethynylaniline hydrochloride CAS number

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Compound of Interest

Compound Name: 3-Ethynylaniline hydrochloride

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An In-depth Technical Guide to **3-Ethynylaniline Hydrochloride** 

#### Introduction

**3-Ethynylaniline hydrochloride** (CAS Number: 207226-02-6) is the hydrochloride salt of 3-Ethynylaniline (CAS Number: 54060-30-9).[1][2] It is a versatile chemical intermediate of significant interest to researchers and professionals in organic synthesis, medicinal chemistry, and materials science. The molecule incorporates an aromatic amine and a terminal alkyne, a unique combination of functional groups that makes it a valuable building block for a wide range of complex molecules.[3]

Its primary significance lies in its role as a crucial precursor in the synthesis of various pharmaceuticals, most notably tyrosine kinase inhibitors (TKIs) used in targeted cancer therapy, such as erlotinib.[1][3][4] The ethynyl group allows it to participate in a variety of coupling reactions, including the Sonogashira coupling and "click chemistry" reactions like the copper-catalyzed azide-alkyne cycloaddition (CuAAC).[1][4][5] Furthermore, its derivatives are explored in materials science for the creation of high-performance polymers and functional materials.[1][6] The hydrochloride salt form is often preferred over the free base (3-ethynylaniline) due to its increased stability and ease of handling.[1]

#### **Physicochemical Properties**

The key physicochemical properties of **3-Ethynylaniline hydrochloride** are summarized in the table below.



Property	Value	Citations
CAS Number	207226-02-6	[1][2][7][8]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> CIN	[2][7][8][9]
Molecular Weight	153.61 g/mol	[1][2][7][8]
IUPAC Name	3-ethynylaniline;hydrochloride	[2]
Synonyms	3-Ethynylbenzenamine hydrochloride, 3- Aminophenylacetylene hydrochloride	[2][7][10]
Boiling Point	275.5 °C at 760 mmHg	[9]
Flash Point	120.4 °C	[9]
Storage Condition	Room temperature, under inert gas (e.g., Nitrogen or Argon) at 2-8°C	[7][9]
SMILES	C#CC1=CC(=CC=C1)N.CI	[2][7]

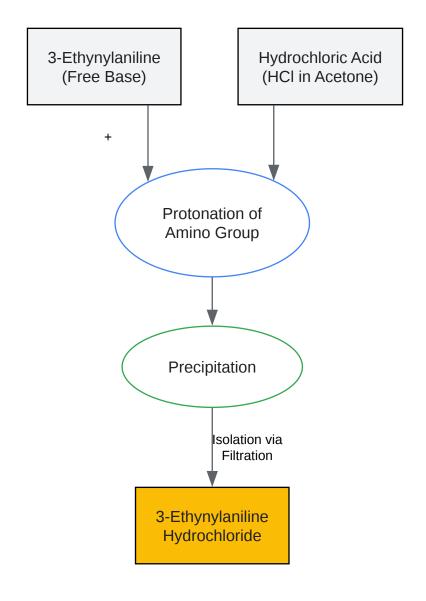
## **Synthesis and Chemical Reactions**

**3-Ethynylaniline hydrochloride** is typically prepared from its free base, 3-ethynylaniline. The synthesis of the 3-ethynylaniline precursor is primarily achieved through two major routes: the reduction of 3-ethynylnitrobenzene and the Sonogashira coupling reaction.

#### **Formation of Hydrochloride Salt**

The formation of the hydrochloride salt is a straightforward acid-base reaction. 3-Ethynylaniline is dissolved in a suitable organic solvent, like acetone, and treated with an excess of concentrated hydrochloric acid. This protonates the amino group, causing the salt to precipitate, which can then be isolated via filtration.[1][9]





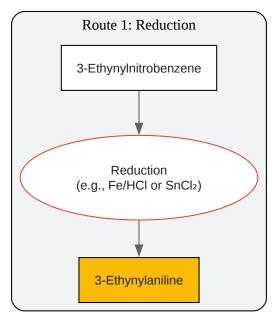
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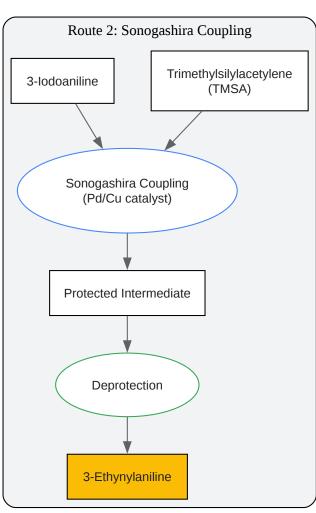
Synthesis of 3-Ethynylaniline Hydrochloride from its free base.

### **Synthesis of 3-Ethynylaniline (Precursor)**

Two common industrial routes for synthesizing the 3-ethynylaniline precursor are outlined below.[3]







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Primary synthetic routes to the 3-Ethynylaniline precursor.

## **Applications in Drug Development**

**3-Ethynylaniline hydrochloride** is a cornerstone in the synthesis of targeted pharmaceuticals, particularly as a key intermediate for Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitors.[4] Drugs like Erlotinib utilize the 3-ethynylaniline scaffold. The ethynyl group

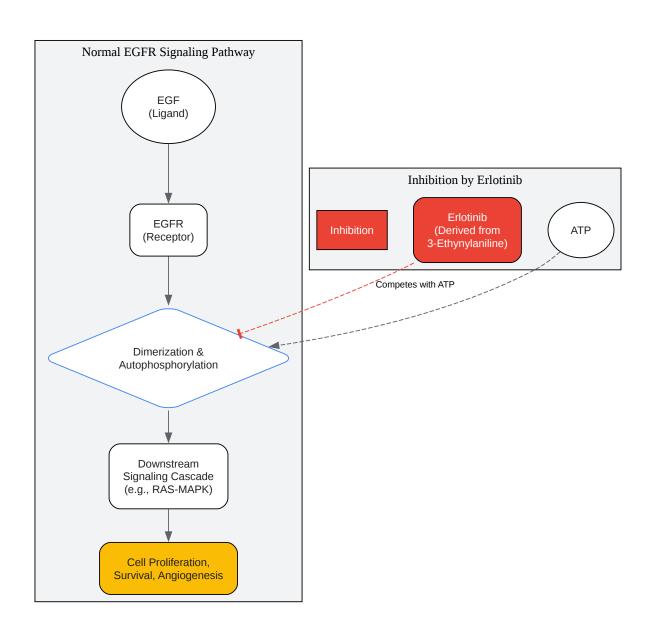






extends into a hydrophobic pocket of the ATP-binding site of the EGFR kinase domain, contributing to the drug's inhibitory activity against signaling pathways that promote tumor cell proliferation.[1][4]





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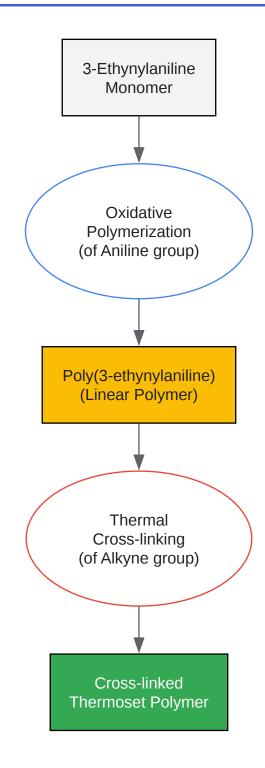
Simplified EGFR signaling pathway and its inhibition.



### **Applications in Materials Science**

In materials science, 3-ethynylaniline serves as a valuable monomer for synthesizing advanced polymers. The aniline group can undergo oxidative polymerization, while the terminal alkyne provides a site for thermal cross-linking or participation in "click" chemistry reactions to modify polymer properties. This dual reactivity allows for the creation of materials like poly(3-ethynylaniline) and acetylene-functional benzoxazine resins, which exhibit desirable thermal stability and electronic properties.[1][6]





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